

Application Notes and Protocols for Diantimony Trioxide as a Flame Retardant

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **diantimony** trioxide (Sb_2O_3) as a synergistic flame retardant in various polymeric materials. Detailed experimental protocols for common flammability tests are included to assist researchers in evaluating the efficacy of flame-retardant formulations.

Introduction

Diantimony trioxide, an inorganic compound with the chemical formula Sb₂O₃, is a widely utilized and highly effective synergist in the field of flame retardants.[1][2] While not inherently flame retardant on its own, when combined with halogenated compounds (typically brominated or chlorinated), it significantly enhances the fire resistance of a wide range of materials.[2][3] This synergistic action makes it a critical component in meeting stringent fire safety standards for plastics, textiles, adhesives, and coatings.[1][4] Common applications include electronic and electrical equipment, automotive components, construction materials, and protective clothing. [1]

Mechanism of Action

The flame retardant efficacy of **diantimony** trioxide is realized through a synergistic interaction with halogenated compounds, functioning in both the gas and solid phases of a fire.

Gas Phase Inhibition:



Upon heating, the halogenated flame retardant decomposes and releases hydrogen halides (HX, where X is a halogen).[5] These hydrogen halides then react with **diantimony** trioxide to form volatile antimony halides (SbX₃) and antimony oxyhalides (SbOX).[3][5] These antimony species act as radical traps in the gas phase, interrupting the exothermic chain reactions of combustion.[2][6] They scavenge highly reactive free radicals, such as H• and OH•, which are essential for flame propagation.[6]

Solid Phase Char Formation:

In the solid phase, **diantimony** trioxide promotes the formation of a carbonaceous char layer on the surface of the burning material.[2][5] This char layer acts as an insulating barrier, shielding the underlying polymer from heat and limiting the diffusion of oxygen to the fuel source.[5][6] This process also reduces the release of flammable volatile gases.[5]

Synergistic Effects with Halogenated Compounds

The combination of **diantimony** trioxide with halogenated flame retardants results in a performance level that is significantly greater than the sum of the individual components.[7] This synergy allows for lower loading levels of the flame retardant package to achieve the desired level of fire resistance, which can be advantageous in terms of cost and preserving the mechanical properties of the polymer.[8] The typical weight ratio of halogenated flame retardant to antimony trioxide is in the range of 3:1 to 4:1.[5]

Applications

Diantimony trioxide-based flame retardant systems are incorporated into a diverse array of materials:

- Plastics and Polymers: Widely used in thermoplastics such as Polypropylene (PP),
 Acrylonitrile Butadiene Styrene (ABS), High Impact Polystyrene (HIPS), Polyvinyl Chloride (PVC), and Polyethylene Terephthalate (PET).[2][6][8][9]
- Textiles: Applied to natural and synthetic fibers to impart flame resistance to products like upholstery, curtains, and protective clothing.[1][4]
- Rubber and Adhesives: Incorporated into rubber compounds for applications such as conveyor belts and industrial hoses, as well as in fire-resistant sealants.[1]



 Coatings and Paints: Used in flame-retardant coatings for structural materials in construction and transportation.[1]

Data Presentation

The following tables summarize the quantitative performance of **diantimony** trioxide as a flame retardant in various polymer systems, as measured by standard flammability tests.

Table 1: Limiting Oxygen Index (LOI) and UL 94 Results for Various Polymers

Polymer System	Additives	LOI (%)	UL 94 Rating (Thickness)
Polypropylene (PP) Composite	None	27.8	-
PP Composite	2 wt% Sb ₂ O ₃ with APP/PER	36.6	V-0
Acrylonitrile Butadiene Styrene (ABS)	None	18.5	NR (Not Rated)
ABS	10% Bromine & 2:1 TBBPA:Sb ₂ O ₃	-	V-0
Poly(acrylonitrile-co- vinylidene chloride) (PANVDC)	None	26.4	-
PANVDC	Sb ₂ O ₃	29.0	V-0
Thermoplastic Polyurethane (TPU)	None	-	High Flammability
TPU	3% Sb ₂ O ₃	21	-

APP/PER: Ammonium Polyphosphate/Pentaerythritol, TBBPA: Tetrabromobisphenol A

Table 2: Cone Calorimetry Data for Acrylonitrile Butadiene Styrene (ABS)



Parameter	Neat ABS	ABS with DBDPE/Sb ₂ O ₃
Peak Heat Release Rate (pHRR) (kW/m²)	High	Significantly Reduced
Total Heat Release (THR) (MJ/m²)	High	Reduced
Mass Loss Rate (MLR) (g/s)	-	Slightly Increased
Smoke Production Rate (SPR) (m²/s)	High	Reduced

DBDPE: Decabromodiphenyl Ethane

Experimental Protocols

The following are detailed protocols for key flammability tests used to evaluate the performance of flame retardants.

Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863, ISO 4589-2

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material under specified test conditions. A higher LOI value indicates better flame resistance.[10][11]

Apparatus:

- LOI analyzer consisting of a vertical glass column, gas flow meters for oxygen and nitrogen, and an ignition source.
- Specimen holder.

Procedure:

• Sample Preparation: Prepare specimens of the material to the dimensions specified in the standard (typically rectangular bars). Condition the specimens at 23 ± 2 °C and $50 \pm 5\%$



relative humidity for at least 48 hours.

- Apparatus Setup: Place the specimen vertically in the holder inside the glass column.
- Gas Flow: Introduce a mixture of oxygen and nitrogen into the bottom of the column. Start with a known oxygen concentration.
- Ignition: Ignite the top of the specimen with the ignition source.
- Observation: Observe the combustion behavior of the specimen. The oxygen concentration
 is gradually decreased in subsequent tests with new specimens until the flame selfextinguishes within a specified time or before a certain length of the specimen is consumed.
- Determination of LOI: The LOI is the lowest oxygen concentration, expressed as a volume percentage, at which flaming combustion is just supported.

UL 94 Vertical Burn Test

Standard: UL 94

Objective: To classify the flammability of plastic materials based on their response to a small open flame under controlled laboratory conditions.

Apparatus:

- Test chamber, free from drafts.
- Bunsen burner with a 20 mm high blue flame.[10]
- · Specimen clamp and support.
- Timer.
- Dry absorbent surgical cotton.[10]

Procedure:

• Sample Preparation: Prepare a set of 5 specimens of the material, typically 125 mm long and 13 mm wide, with a specified thickness.[2] Condition the specimens as per the standard.



- Test Setup: Mount a specimen vertically with the lower end 10 mm above the burner tip.[2]
 Place a layer of dry cotton 300 mm below the specimen.[10]
- First Flame Application: Apply the flame to the center of the lower edge of the specimen for 10 seconds and then remove it.[10] Record the duration of flaming combustion (t1).
- Second Flame Application: Immediately after flaming ceases, re-apply the flame for another 10 seconds.[10] After removing the flame, record the duration of flaming (t2) and glowing (t3) combustion.
- Observations: Note if any flaming particles drip from the specimen and if they ignite the cotton below. Also, observe if the specimen burns up to the holding clamp.
- Classification: Classify the material as V-0, V-1, or V-2 based on the criteria outlined in the UL 94 standard, which include the duration of flaming and glowing, and whether dripping particles ignite the cotton.

Table 3: UL 94 Vertical Burn Test Classifications



Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens (t1 + t2 for all)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Dripping of flaming particles that ignite cotton	No	No	Yes
Burn to holding clamp	No	No	No

Cone Calorimetry

Standard: ASTM E1354, ISO 5660-1

Objective: To determine the heat release rate (HRR) and other flammability characteristics of materials under a controlled radiant heat flux.

Apparatus:

• Cone calorimeter, which includes a conical radiant heater, a load cell to measure mass loss, a spark igniter, and an exhaust system with gas analysis instrumentation.

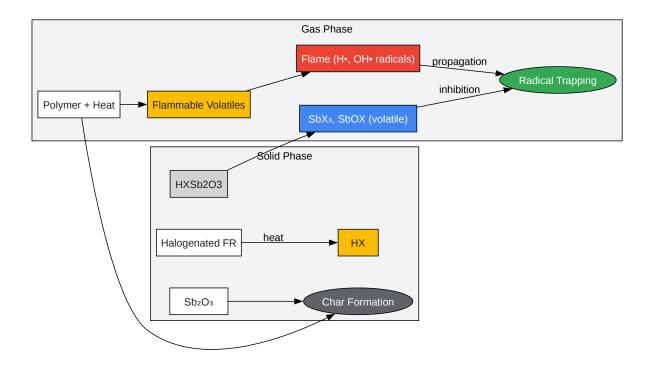
Procedure:



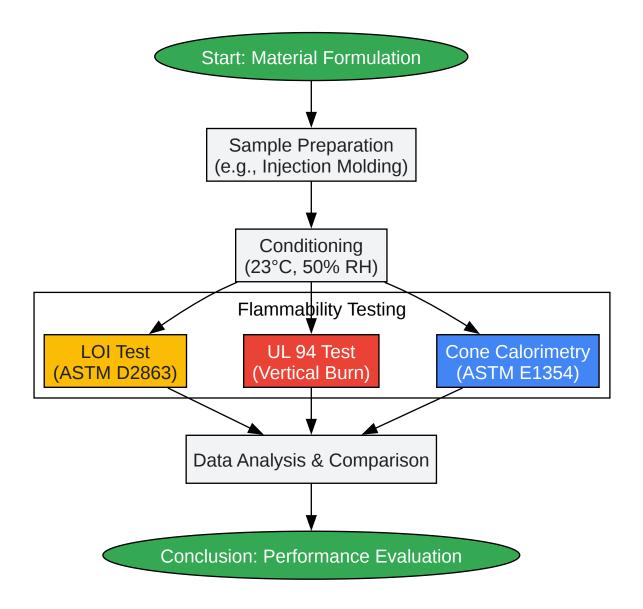
- Sample Preparation: Prepare specimens of the material, typically 100 mm x 100 mm with a specified thickness, and wrap the sides and bottom with aluminum foil.
- Calibration: Calibrate the instrument according to the standard procedure.
- Test Setup: Place the specimen on the load cell under the conical heater at a set radiant heat flux (e.g., 35 or 50 kW/m²).
- Ignition: The spark igniter is positioned over the specimen to ignite the pyrolysis gases.
- Data Collection: During the test, continuously record data including:
 - Heat Release Rate (HRR)
 - Time to ignition
 - Mass loss rate
 - Smoke production rate
 - Effective heat of combustion
 - Yields of combustion products (e.g., CO, CO₂)
- Analysis: Analyze the collected data to evaluate the fire performance of the material. Key parameters include the peak Heat Release Rate (pHRR) and the Total Heat Released (THR).

Mandatory Visualizations









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- To cite this document: BenchChem. [Application Notes and Protocols for Diantimony Trioxide as a Flame Retardant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203571#using-diantimony-as-a-flame-retardant]

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